

An In-depth Technical Guide to 1,3-Diethoxybenzene (CAS: 2049-73-2)

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Compound of Interest

Compound Name: 1,3-Diethoxybenzene

Cat. No.: B1583337

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,3-diethoxybenzene** (CAS No. 2049-73-2), a valuable aromatic ether in organic synthesis. This document details its chemical and physical properties, provides a detailed experimental protocol for its synthesis, and includes key spectral data for its characterization. Safety and handling information is also provided to ensure its proper use in a laboratory setting.

Chemical and Physical Properties

1,3-Diethoxybenzene, also known as resorcinol diethyl ether, is a colorless to light yellow liquid. Its fundamental properties are summarized in the table below, offering a quick reference for experimental planning and execution.

Property	Value	Reference
CAS Number	2049-73-2	[1]
Molecular Formula	C ₁₀ H ₁₄ O ₂	[2]
Molecular Weight	166.22 g/mol	[2]
Boiling Point	235 °C	[2]
Melting Point	-31 °C	[3]
Density	1.01 g/cm ³	[2]
InChIKey	MKGFYMKFBCWNCP- UHFFFAOYSA-N	[4]
SMILES	CCOC1=CC(=CC=C1)OCC	[4]

Synthesis of 1,3-Diethoxybenzene

The most common and efficient method for the preparation of **1,3-diethoxybenzene** is the Williamson ether synthesis. This reaction involves the deprotonation of resorcinol to form a phenoxide, which then undergoes nucleophilic substitution with an ethylating agent. Below is a detailed experimental protocol adapted from the synthesis of its methyl analog.

Experimental Protocol: Williamson Ether Synthesis

Materials:

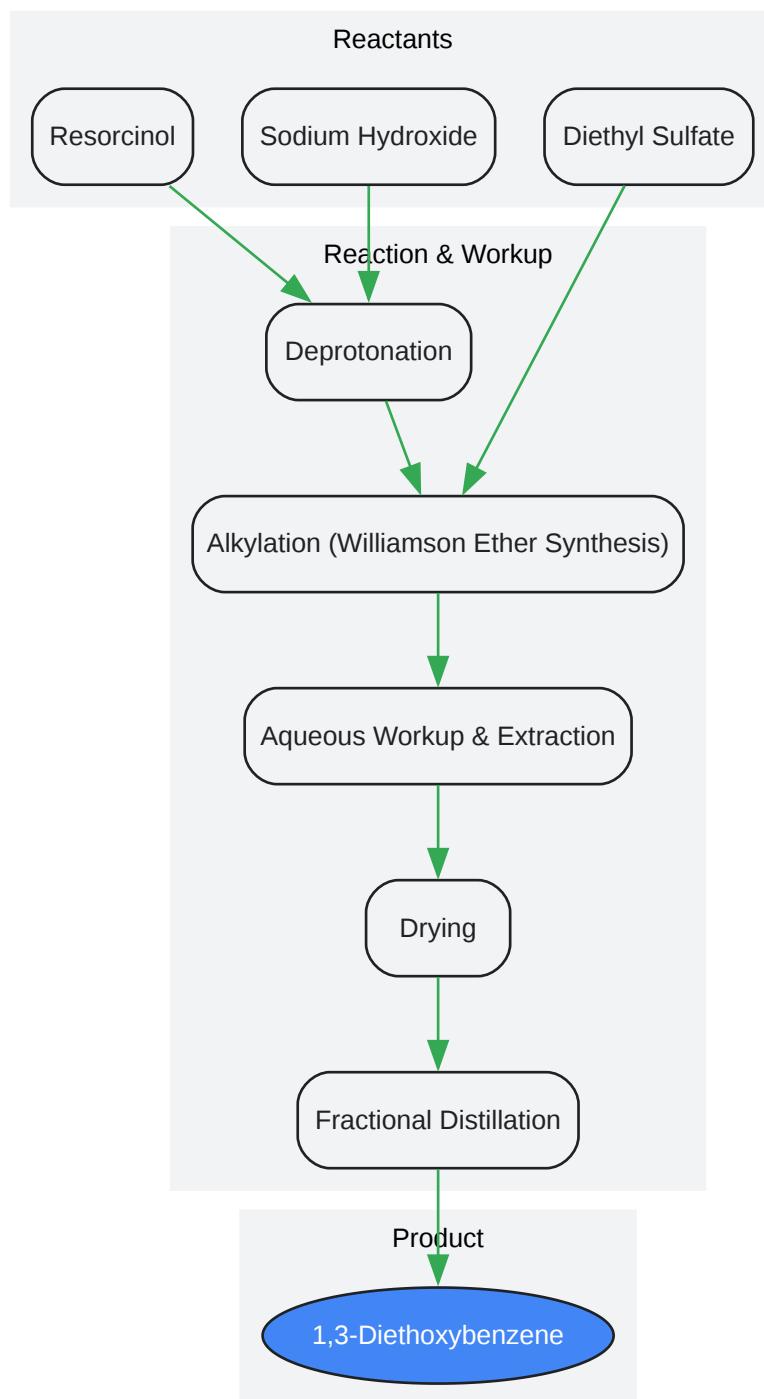
- Resorcinol (1 mole)
- 10% Sodium Hydroxide (NaOH) solution (2.5 moles)
- Diethyl sulfate or Ethyl iodide (2 moles)
- Ether
- Dilute sodium carbonate solution
- Calcium chloride

- Water

Procedure:

- In a three-necked flask equipped with a reflux condenser, stirrer, internal thermometer, and dropping funnel, rapidly add 2.5 moles of 10% sodium hydroxide solution to 1 mole of resorcinol with stirring.
- With vigorous stirring, add 2 moles of diethyl sulfate (or ethyl iodide) dropwise, ensuring the temperature remains below 40°C. Cooling with a water bath may be necessary.
- To ensure the reaction goes to completion and to destroy any unreacted diethyl sulfate, heat the mixture for 30 minutes on a boiling water bath.
- After cooling, separate the organic layer. Extract the aqueous solution several times with ether.
- Combine the organic phases and wash with dilute sodium carbonate solution, followed by water.
- Dry the organic phase with anhydrous calcium chloride.
- Fractionally distill the dried organic phase to obtain pure **1,3-diethoxybenzene**. The boiling point is approximately 235 °C.

Logical Workflow for Synthesis:



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Caption: Williamson ether synthesis of **1,3-diethoxybenzene**.

Spectroscopic Data

The identity and purity of **1,3-diethoxybenzene** can be confirmed using various spectroscopic techniques. Below are the key spectral data.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹ H NMR	Chemical Shift (ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment
Proton	7.15	t	8.2	H-5
6.50	dd	8.2, 2.4	H-4, H-6	
6.44	t	2.4	H-2	
3.98	q	7.0	-OCH ₂ CH ₃	
1.38	t	7.0	-OCH ₂ CH ₃	

¹³ C NMR	Chemical Shift (ppm)	Assignment
Carbon	160.2	C-1, C-3
129.8	C-5	
106.5	C-4, C-6	
101.2	C-2	
63.4	-OCH ₂ CH ₃	
14.8	-OCH ₂ CH ₃	

Note: NMR data is based on typical values and may vary slightly depending on the solvent and instrument.

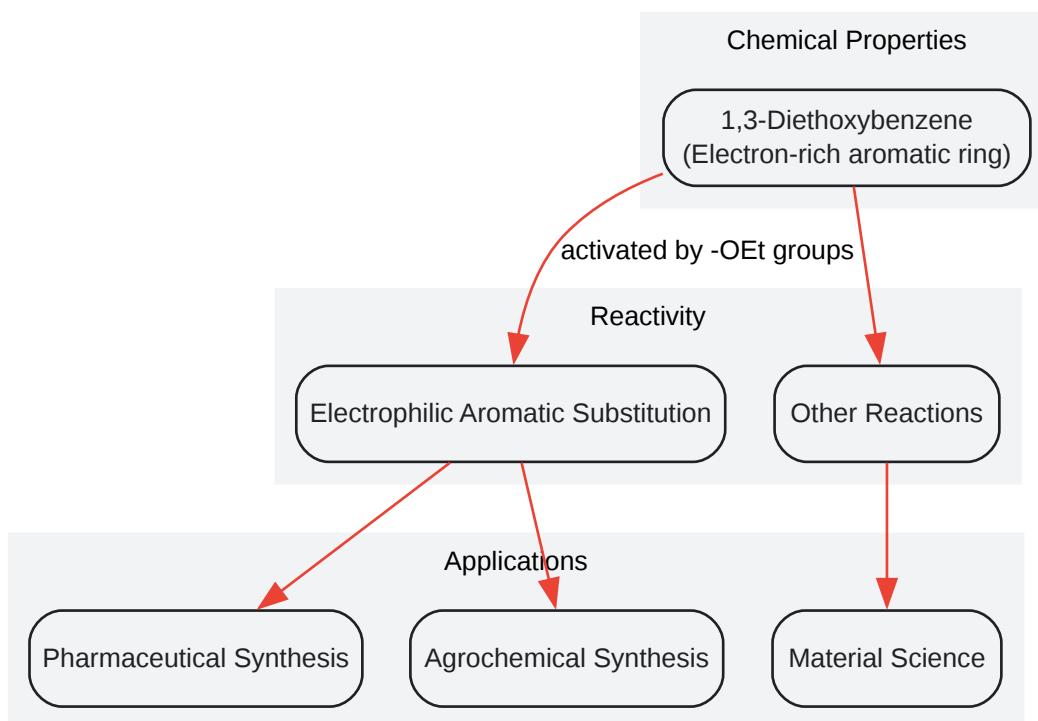
Other Spectroscopic Data

Technique	Key Features
Infrared (IR) Spectroscopy	C-O stretching (aromatic ether) around 1260 cm^{-1} , C-H stretching (aromatic and aliphatic)
Mass Spectrometry (MS)	Molecular ion (M^+) peak at $\text{m/z} = 166$

Reactivity and Applications

1,3-Diethoxybenzene serves as a key intermediate in organic synthesis. The electron-donating nature of the two ethoxy groups activates the aromatic ring, making it susceptible to electrophilic substitution reactions, primarily at the 2-, 4-, and 6-positions. It can be used in the synthesis of more complex molecules, including pharmaceuticals and agrochemicals.

Logical Relationship of Properties and Applications:



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Caption: Properties, reactivity, and applications of **1,3-diethoxybenzene**.

Safety and Handling

1,3-Diethoxybenzene is a combustible liquid and should be handled with appropriate safety precautions in a well-ventilated area.[3]

Safety and Handling Summary:

Aspect	Recommendation
Personal Protective Equipment (PPE)	Wear protective gloves, clothing, and eye/face protection.[3]
Handling	Keep away from heat, sparks, open flames, and hot surfaces. Avoid breathing mist, gas, or vapors. Avoid contact with skin and eyes.[3]
Storage	Store in a well-ventilated place. Keep cool.[3]
Disposal	Dispose of contents/container in accordance with local regulations. Do not let the chemical enter drains.[3]

Biological Activity

Currently, there is no significant information available in the scientific literature regarding the biological activity or its involvement in any signaling pathways. Its primary role is as a chemical intermediate in the synthesis of other compounds.

This technical guide is intended for informational purposes for qualified professionals and should not be considered a substitute for a thorough safety assessment before use. Always consult the latest Safety Data Sheet (SDS) for comprehensive safety information.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 1,3-Diethoxybenzene (CAS: 2049-73-2)]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1583337#1-3-diethoxybenzene-cas-number-2049-73-2>

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